

Ataciguat solubility and stability in DMSO and other solvents

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Compound of Interest

Compound Name: Ataciguat

Cat. No.: B1666109

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Ataciguat Technical Support Center

Welcome to the technical support center for **Ataciguat**. This guide provides detailed information on the solubility, stability, and handling of **Ataciguat** for research purposes.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **Ataciguat**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions of **Ataciguat**. It exhibits high solubility in DMSO. For subsequent in vivo applications, the DMSO stock solution can be further diluted in aqueous-based formulations.

Q2: What are the solubility limits for **Ataciguat** in common solvents?

A2: **Ataciguat** has high solubility in DMSO. For aqueous-based solutions for in vivo use, a co-solvent system is required. Please refer to the table below for specific quantitative data.

Table 1: Ataciguat Solubility Data

Solvent System	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
100% DMSO	95 mg/mL	164.79 mM	Sonication is recommended to aid dissolution[1].
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL	5.72 mM	Prepare by adding solvents sequentially. Sonication is recommended[1].
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	≥ 4.34 mM	A clear solution is achievable at this concentration[2].

Q3: My **Ataciguat** is not dissolving completely, even in DMSO. What should I do?

A3: If you encounter difficulty dissolving **Ataciguat**, gentle warming or sonication can be used to facilitate dissolution[1][2]. Ensure the compound and solvent are at room temperature before mixing. Vortex the solution thoroughly. If precipitation persists, briefly sonicating the vial in a water bath is a recommended auxiliary method.

Q4: How should I store my **Ataciguat** stock solution?

A4: Proper storage is critical to maintain the stability and activity of your **Ataciguat** stock solution. Once prepared, it is best practice to create aliquots to avoid repeated freeze-thaw cycles.

Table 2: Ataciguat Stock Solution Stability

Storage Temperature	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

Q5: Can I store the DMSO stock solution at room temperature?

A5: It is not recommended to store **Ataciguat** stock solutions at room temperature for extended periods. For optimal stability, follow the storage guidelines in Table 2.

Q6: Can I dissolve **Ataciguat** directly in cell culture media or PBS?

A6: Direct dissolution in aqueous buffers like PBS or cell culture media is not recommended due to the low aqueous solubility of **Ataciguat**. The preferred method is to first prepare a concentrated stock solution in DMSO and then dilute this stock into your aqueous experimental medium to the final desired concentration. Ensure the final DMSO concentration is compatible with your experimental system (typically <0.1%).

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Concentrated **Ataciguat** Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution in DMSO.

Materials:

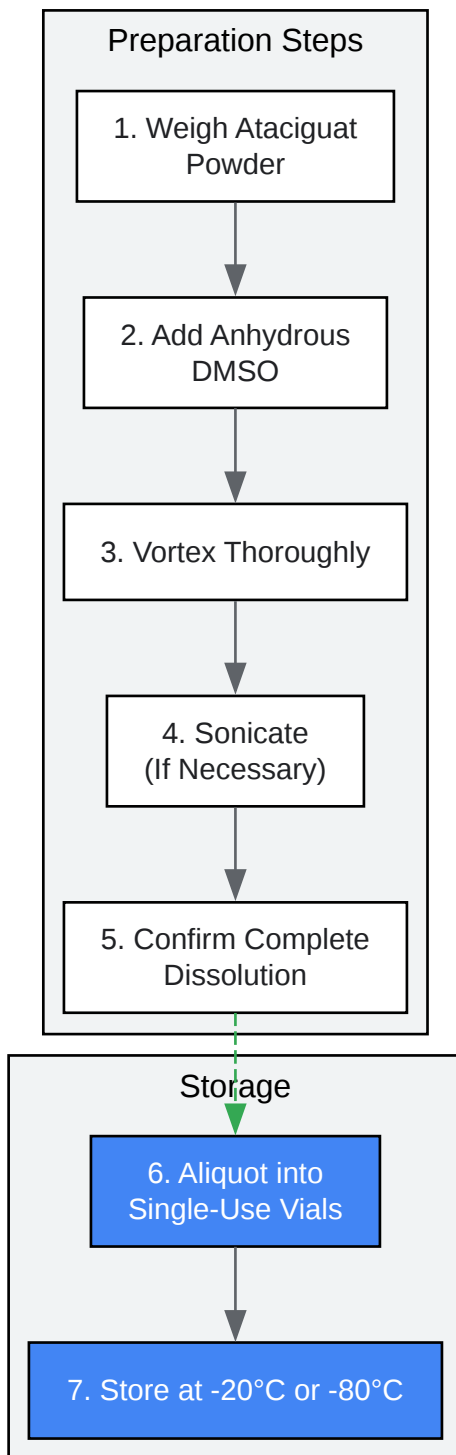
- **Ataciguat** powder (Molecular Weight: 576.49 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Ataciguat** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh 28.82 mg of **Ataciguat**.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **Ataciguat** powder.

- **Dissolution:** Vortex the vial vigorously for 1-2 minutes until the powder is completely dissolved. If needed, place the vial in a sonicator water bath for 5-10 minutes to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Workflow: Ataciguat Stock Solution Preparation



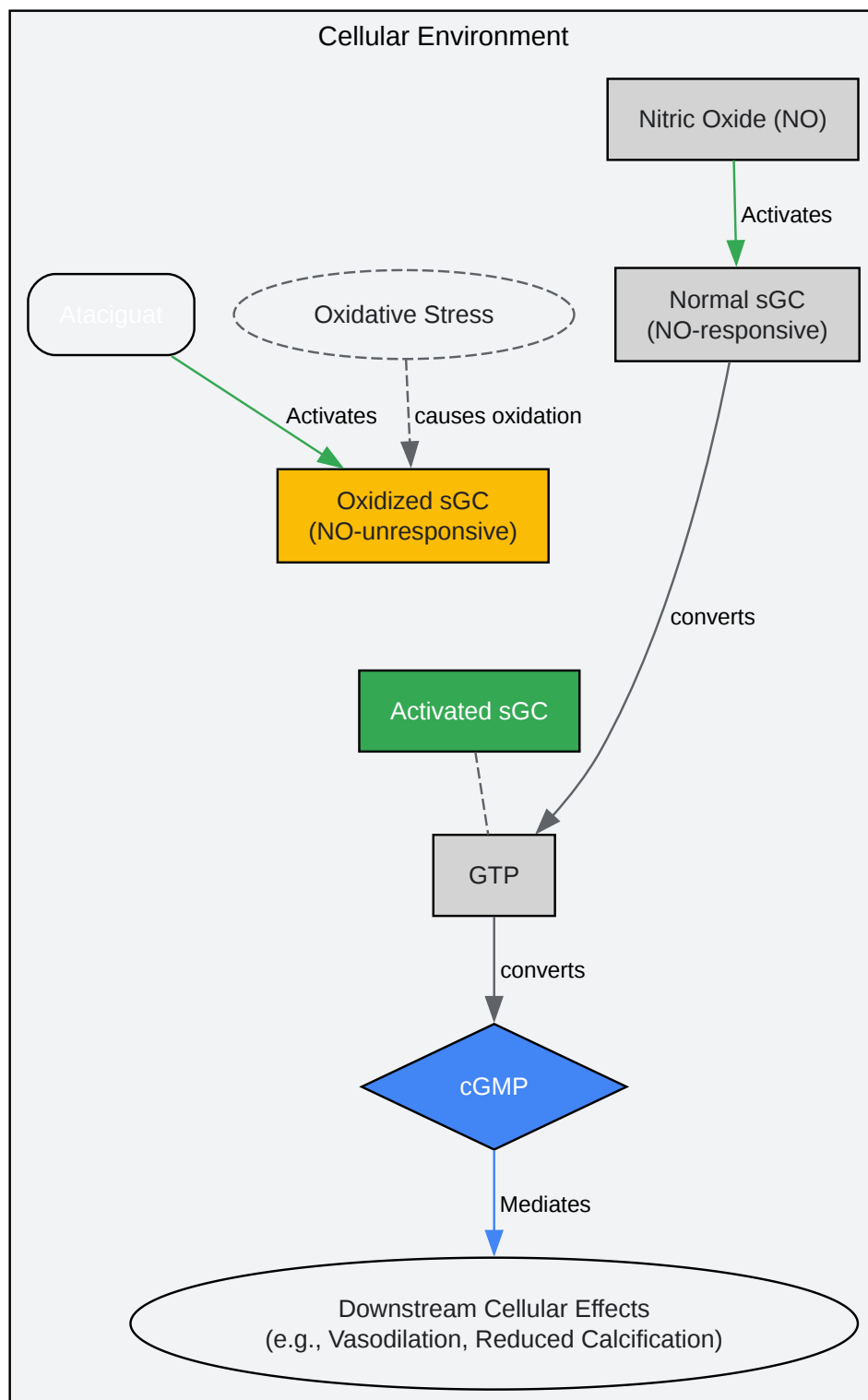
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Caption: Standard workflow for preparing and storing an **Ataciguat** stock solution.

Mechanism of Action

Ataciguat is a nitric oxide (NO)-independent activator of soluble guanylate cyclase (sGC). Under conditions of oxidative stress, the heme iron in sGC can become oxidized, rendering the enzyme unresponsive to its endogenous activator, NO. **Ataciguat** specifically targets and activates this oxidized, heme-free form of sGC. This activation restores the catalytic conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP), a critical second messenger involved in various physiological processes, including vasodilation and the inhibition of pro-calcific signaling pathways.

Ataciguat Signaling Pathway

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References

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- 2. medchemexpress.com [medchemexpress.com]
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